

(S)-V-0219 Hydrochloride: A Technical Guide to Studying GPCR Allosteric Modulation

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Compound of Interest

Compound Name: (S)-V-0219 hydrochloride

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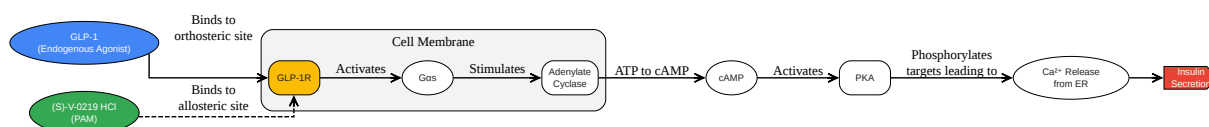
Introduction

(S)-V-0219 hydrochloride is the orally active enantiomer of V-0219, a potent, small-molecule positive allosteric modulator (PAM) of the glucagon-like peptide-1 receptor (GLP-1R).[1][2][3] As a PAM, **(S)-V-0219 hydrochloride** enhances the receptor's response to the endogenous agonist, GLP-1, thereby potentiating its downstream signaling effects, including insulin secretion.[1][4] This makes it a valuable tool for studying the intricacies of GLP-1R allosteric modulation and its therapeutic potential in metabolic diseases like type 2 diabetes and obesity, a condition sometimes referred to as "diabesity".[3][5][6] This technical guide provides an in-depth overview of **(S)-V-0219 hydrochloride**, including its mechanism of action, key experimental protocols for its characterization, and quantitative data to facilitate its use in research and drug development.

Mechanism of Action

(S)-V-0219 hydrochloride binds to an allosteric site on the GLP-1R, distinct from the orthosteric site where the native ligand GLP-1 binds. This binding event induces a conformational change in the receptor that enhances the affinity and/or efficacy of GLP-1. The

primary downstream signaling pathways potentiated by **(S)-V-0219 hydrochloride** in the presence of GLP-1 include the activation of G α s, leading to increased intracellular cyclic AMP (cAMP) accumulation, and the mobilization of intracellular calcium (Ca²⁺).^[4] This enhanced signaling cascade in pancreatic β -cells ultimately results in augmented glucose-stimulated insulin secretion.^{[1][4]}



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Caption: GLP-1R signaling pathway modulated by **(S)-V-0219 hydrochloride**.

Data Presentation

The following tables summarize the quantitative data for **(S)-V-0219 hydrochloride** and its racemate, V-0219, from in vitro and in vivo studies.

Table 1: In Vitro Activity of **(S)-V-0219 Hydrochloride** and Related Compounds.

Compound	Assay	Cell Line	Parameter	Value	Reference
(S)-V-0219	Calcium Flux	HEK293 (hGLP-1R)	EC50	10 nM	[5]
(R)-V-0219	Calcium Flux	HEK293 (hGLP-1R)	EC50	10 nM	[5]
V-0219	cAMP Accumulation	HEK293 (hGLP-1R)	Potentiation of GLP-1	0.001-1 nM	[4]
V-0219	Insulin Secretion	INS-1E	Potentiation of GLP-1	-	[4]
V-0219 + GLP-1 (0.2 nM)	Insulin Secretion	INS-1E	EC50	0.008 nM	[7]
Exendin(9- 39)-NH ₂	Inhibition of V-0219 + GLP-1	INS-1E	IC50	6.3 nM	[7]

Table 2: In Vivo Activity of **(S)-V-0219 Hydrochloride**.

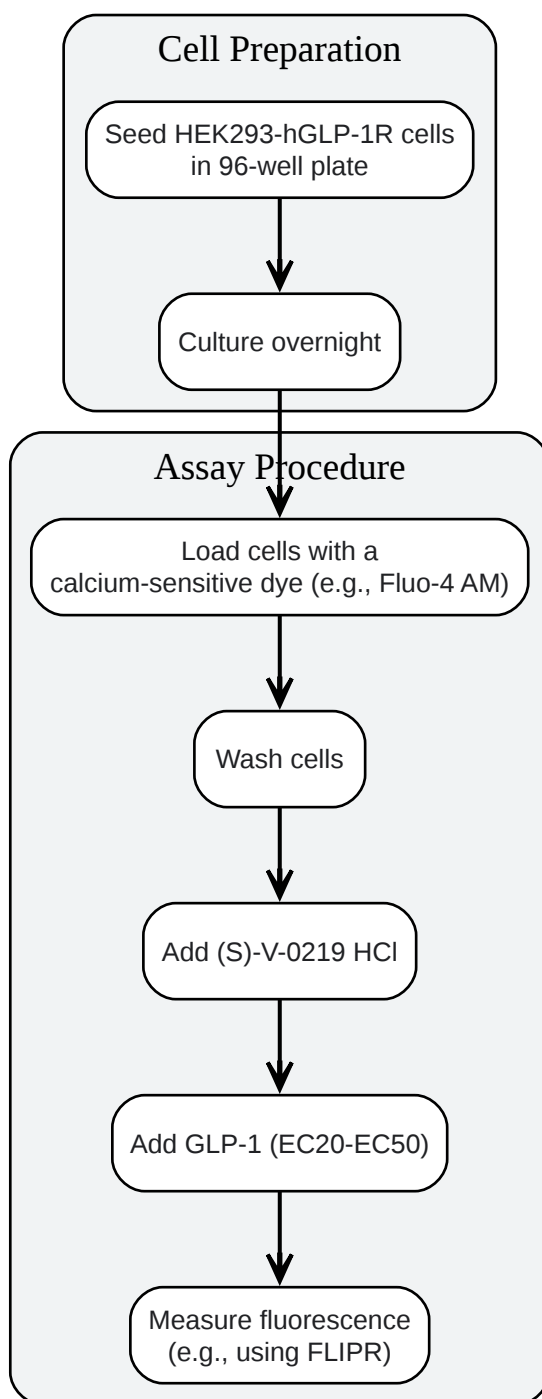
Compound	Animal Model	Administration	Dose	Effect	Reference
(S)-V-0219	Wistar Rats (fasted)	i.p.	0.04-0.2 mg/kg	Improved glucose handling	[2]
(S)-V-0219	Zucker Rats (diabetic, fasted)	i.g.	0.4 mg/kg	Orally active, improved glucose handling	[2]
(S)-V-0219	Wistar Rats (fasted)	i.c.v.	0.1-5 µg/kg	Decreased feeding	[2]
V-0219	Wild-type Mice	i.p.	0.1 mg/kg	Improved glucose tolerance	[4]
V-0219	Glp1r knockout Mice	i.p.	0.1 mg/kg	No effect on glucose tolerance	[4]
V-0219	Rats	i.c.v.	0.001 mg/kg	Enhanced exendin-4 induced reduction in food intake	[4]

Experimental Protocols

Detailed methodologies for key experiments are provided below. These protocols are based on published studies and can be adapted for specific research needs.

Intracellular Calcium Mobilization Assay

This assay measures the ability of **(S)-V-0219 hydrochloride** to potentiate GLP-1-induced increases in intracellular calcium.



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Caption: Workflow for the intracellular calcium mobilization assay.

Methodology:

- Cell Culture: Seed HEK293 cells stably expressing the human GLP-1R (HEK293-hGLP-1R) into 96-well black-walled, clear-bottom plates and culture overnight.
- Dye Loading: Wash the cells with a suitable buffer (e.g., Hank's Balanced Salt Solution with 20 mM HEPES). Load the cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) according to the manufacturer's instructions, typically for 1 hour at 37°C.
- Compound Addition:
 - Wash the cells to remove excess dye.
 - Add varying concentrations of **(S)-V-0219 hydrochloride** and incubate for a short period (e.g., 10-15 minutes).
 - Add a sub-maximal concentration of GLP-1 (e.g., EC20 or EC50) to stimulate the receptor.
- Signal Detection: Measure the change in fluorescence intensity over time using a fluorescence plate reader (e.g., FLIPR or FlexStation). The increase in fluorescence corresponds to the rise in intracellular calcium.
- Data Analysis: Analyze the fluorescence data to determine the potentiation of the GLP-1 response by **(S)-V-0219 hydrochloride**. Calculate parameters such as EC50 values for the potentiation effect.

cAMP Accumulation Assay

This assay quantifies the potentiation of GLP-1-induced cAMP production by **(S)-V-0219 hydrochloride**.

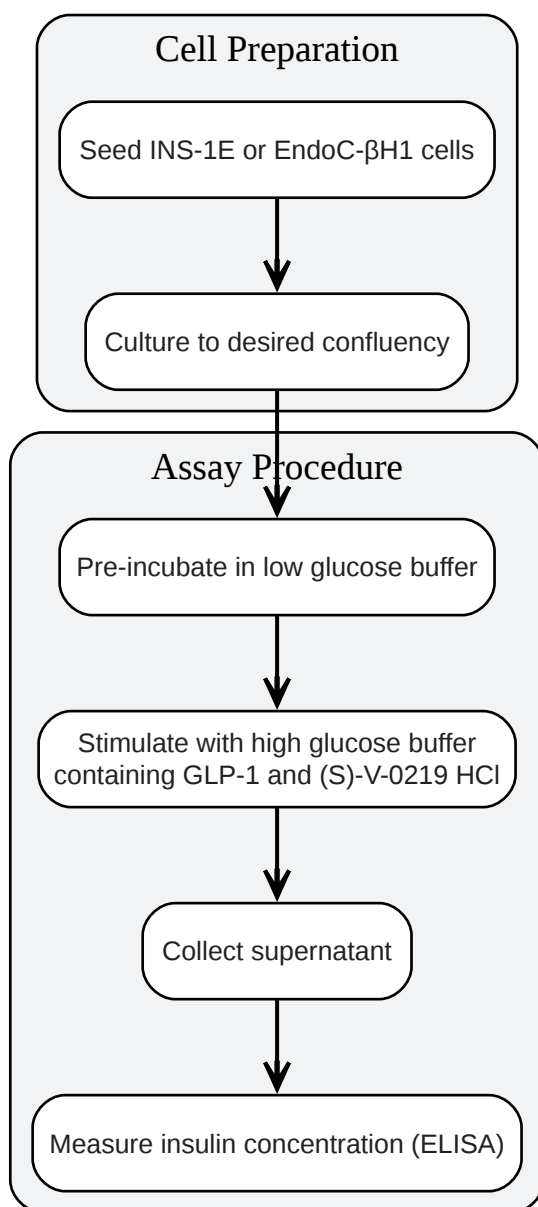
Methodology:

- Cell Culture: Plate HEK293-hGLP-1R cells in a suitable format (e.g., 96-well plates) and allow them to adhere.
- Assay Procedure:
 - Pre-incubate the cells with a phosphodiesterase inhibitor (e.g., IBMX) to prevent cAMP degradation.

- Add varying concentrations of **(S)-V-0219 hydrochloride** in the presence of a fixed, sub-maximal concentration of GLP-1.
- Incubate for a specified time (e.g., 30 minutes) at 37°C.
- cAMP Measurement: Lyse the cells and measure the intracellular cAMP levels using a commercially available kit, such as a competitive immunoassay (e.g., HTRF, ELISA) or a reporter gene assay.
- Data Analysis: Plot the cAMP concentration against the concentration of **(S)-V-0219 hydrochloride** to determine the potentiation of the GLP-1 response.

Glucose-Stimulated Insulin Secretion (GSIS) Assay

This functional assay assesses the effect of **(S)-V-0219 hydrochloride** on insulin secretion from pancreatic β -cells.



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Caption: Workflow for the glucose-stimulated insulin secretion (GSIS) assay.

Methodology:

- Cell Culture: Culture a suitable pancreatic β-cell line, such as rat INS-1E or human EndoC-βH1 cells, in appropriate culture plates.

- **Pre-incubation:** Wash the cells and pre-incubate them in a low-glucose buffer (e.g., Krebs-Ringer bicarbonate buffer with 2.5 mM glucose) for 1-2 hours to establish a basal insulin secretion level.
- **Stimulation:** Replace the pre-incubation buffer with a high-glucose buffer (e.g., 16.7 mM glucose) containing a fixed concentration of GLP-1 and varying concentrations of **(S)-V-0219 hydrochloride**. Incubate for a defined period (e.g., 1-2 hours).
- **Sample Collection and Analysis:** Collect the supernatant and measure the concentration of secreted insulin using a commercially available ELISA kit.
- **Data Analysis:** Normalize the insulin secretion data to the total protein content or cell number. Analyze the data to determine the potentiation of glucose-stimulated insulin secretion by **(S)-V-0219 hydrochloride** in the presence of GLP-1.

Conclusion

(S)-V-0219 hydrochloride is a powerful research tool for dissecting the mechanisms of GLP-1R allosteric modulation. Its oral bioavailability and demonstrated in vivo efficacy in animal models of diabetes and obesity highlight its potential as a lead compound for the development of novel therapeutics.[5][8] The detailed protocols and compiled data in this guide are intended to equip researchers with the necessary information to effectively utilize **(S)-V-0219 hydrochloride** in their studies of GPCR pharmacology and drug discovery.

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